

Technical Support Center: 1,4-bis(3-aminopropyl)piperazine

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Compound of Interest

Compound Name: 1-(4-(3-Aminopropyl)piperazin-1-yl)ethanone

Cat. No.: B117267

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage, handling, and use of 1,4-bis(3-aminopropyl)piperazine (CAS No: 7209-38-3).

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for 1,4-bis(3-aminopropyl)piperazine?

A1: 1,4-bis(3-aminopropyl)piperazine should be stored in a tightly closed container, such as an amber glass bottle, in a dry, cool, and well-ventilated area.[1][2][3] The recommended storage temperature is 2-8°C.[4] It should be stored locked up or in an area accessible only to qualified personnel.[1][5][6]

Q2: I've noticed some solid particles in my 1,4-bis(3-aminopropyl)piperazine. Is it still usable?

A2: This product may generate a small amount of insoluble matter over time during storage.[5] If you observe this, the product can likely still be used after filtering to remove the insoluble particles.[5]

Q3: What materials are incompatible with 1,4-bis(3-aminopropyl)piperazine?

A3: Avoid contact with strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[1]

Q4: What personal protective equipment (PPE) should I use when handling this compound?

A4: Due to its corrosive nature, it is crucial to wear appropriate personal protective equipment. [2][7] This includes protective gloves, protective clothing, and eye/face protection.[1][5][6] A NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary if exposure limits are exceeded or if irritation occurs.[3]

Q5: What should I do in case of accidental skin or eye contact?

A5: In case of skin contact, immediately take off all contaminated clothing and rinse the skin with water for at least 15 minutes.[3][5][6] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continue rinsing.[3][5][6] In both cases, seek immediate medical attention.[3][5][6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Precipitate or solid particles observed in the liquid	The compound can form insoluble matter over time.[5]	Filter the solution before use. [5]
Unexpected reaction or product degradation	Incompatible materials (e.g., strong acids, oxidizing agents) may have been introduced.[1]	Review the experimental protocol to ensure no incompatible substances are used. Store away from incompatible materials.[1][2]
Inconsistent experimental results	The compound may have absorbed moisture or degraded due to improper storage. It is sensitive to air.[4]	Ensure the container is always tightly sealed when not in use. [1][2][3] Store in a dry and cool place.[2][3][4]

Quantitative Data Summary

Property	Value
Recommended Storage Temperature	2-8°C[4]
Melting Point	15°C[4]
Boiling Point	150-152°C at 2 mm Hg[4][8]
Density	0.973 g/mL at 25°C[4][8]
Flash Point	163°C (closed cup)[9]
Water Solubility	Fully miscible[4]

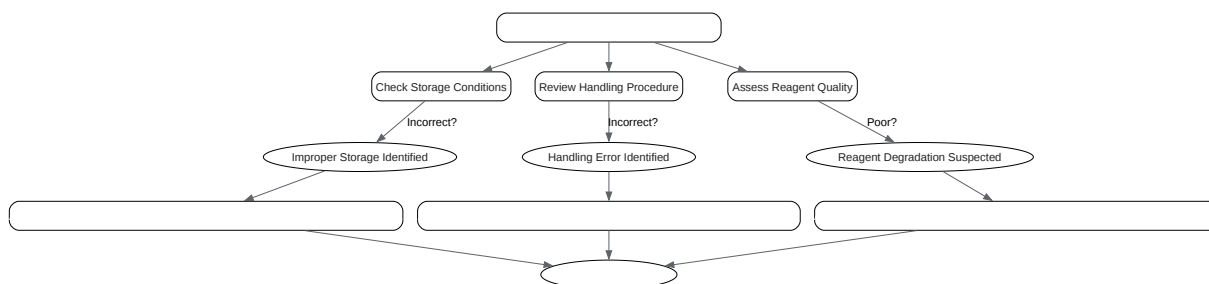
Experimental Protocols

Mock Experimental Protocol: Functionalization of Nanoparticles

- Objective: To functionalize silica nanoparticles with 1,4-bis(3-aminopropyl)piperazine.
- Materials:
 - 1,4-bis(3-aminopropyl)piperazine
 - Silica nanoparticles
 - Anhydrous toluene
 - Argon or Nitrogen gas
- Procedure:
 - Dry silica nanoparticles under vacuum at 120°C for 4 hours.
 - In a round-bottom flask, suspend the dried silica nanoparticles in anhydrous toluene under an inert atmosphere (Argon or Nitrogen).
 - Slowly add a solution of 1,4-bis(3-aminopropyl)piperazine in anhydrous toluene to the nanoparticle suspension while stirring.

- Reflux the mixture for 24 hours under an inert atmosphere.
- Allow the mixture to cool to room temperature.
- Centrifuge the mixture to collect the functionalized nanoparticles.
- Wash the nanoparticles with toluene and then ethanol to remove unreacted reagents.
- Dry the functionalized nanoparticles under vacuum.

Visualizations



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